

What is the structure of 8'-Oxo-6-hydroxydihydrophaseic acid?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8'-Oxo-6-hydroxydihydrophaseic acid

Cat. No.: B582105

[Get Quote](#)

8'-Oxo-6-hydroxydihydrophaseic Acid: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

8'-Oxo-6-hydroxydihydrophaseic acid is a sesquiterpenoid natural product. Its chemical structure and properties suggest potential for further investigation into its biological activities. This document provides a comprehensive overview of the known information regarding **8'-Oxo-6-hydroxydihydrophaseic acid**, including its chemical structure, natural source, and general methodologies for its study.

Chemical Structure and Properties

8'-Oxo-6-hydroxydihydrophaseic acid is characterized by a complex bicyclic core structure with multiple stereocenters.

Systematic Name: (2E,4E)-5-[(1S,3S,5R,8S)-3,8-Dihydroxy-1,5-dimethyl-7-oxo-6-oxabicyclo[3.2.1]oct-8-yl]-3-(hydroxymethyl)-2,4-pentadienoic acid

Chemical Formula: C₁₅H₂₀O₇[1]

Molecular Weight: 312.32 g/mol [1]

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₀ O ₇	[1]
Molecular Weight	312.32 g/mol	[1]

Natural Source

8'-Oxo-6-hydroxydihydrophaseic acid is a natural product isolated from the plant *Illicium dunnianum*. [1] This plant is a member of the family Schisandraceae and is found in Southern China. Various other bioactive compounds have been isolated from *Illicium dunnianum*, including phenylpropanoids, sesquiterpenes, and flavonoids, some of which have demonstrated anti-inflammatory and osteoprotective activities.

Biological Activity

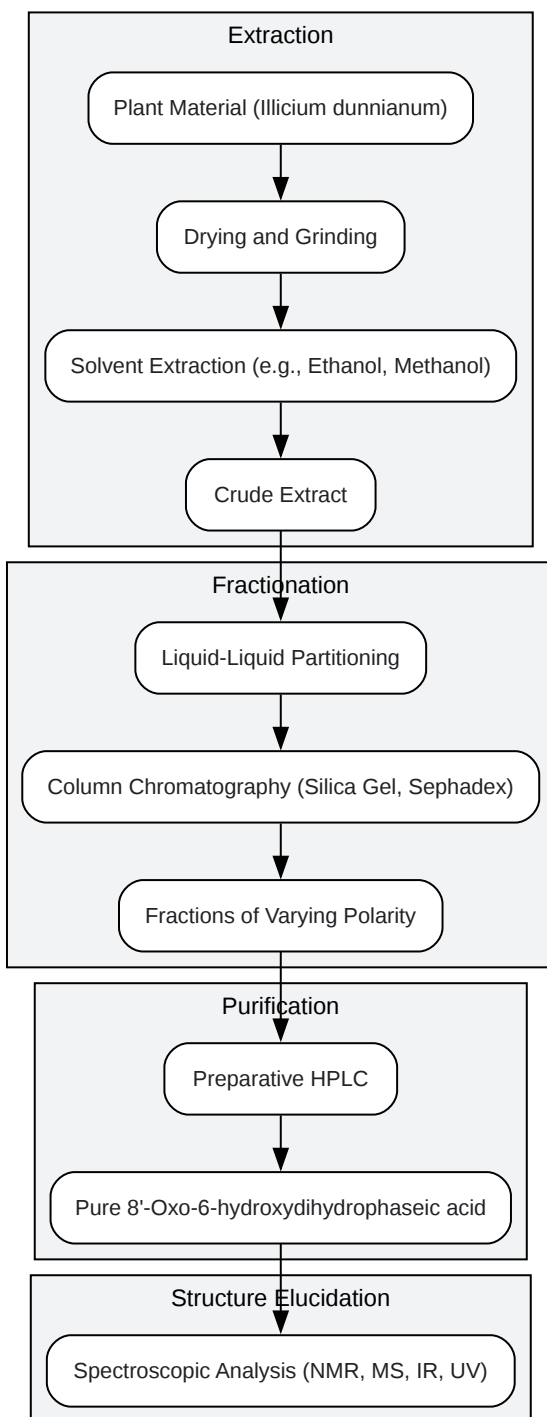
Currently, there is a notable lack of specific data in publicly accessible scientific literature regarding the biological activity and potential signaling pathways of **8'-Oxo-6-hydroxydihydrophaseic acid**. While a related compound, 8'-oxo-6-hydroxy-dihydrophaseic acid methyl ester, was isolated from the roots of *Illicium dunnianum*, studies on the biological effects of other compounds from the same plant extract focused on antioxidant properties without attributing any specific activity to this particular molecule. The diverse biological activities of other constituents of *Illicium dunnianum* suggest that **8'-Oxo-6-hydroxydihydrophaseic acid** could be a candidate for future biological screening.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis, isolation, or analysis of **8'-Oxo-6-hydroxydihydrophaseic acid** are not readily available in the scientific literature. However, based on standard phytochemical practices, a general workflow for its isolation from *Illicium dunnianum* can be proposed.

General Isolation and Purification Workflow:

General Workflow for Natural Product Isolation

[Click to download full resolution via product page](#)

Caption: A generalized workflow for the isolation and identification of natural products.

Signaling Pathways

Due to the absence of studies on the biological activity of **8'-Oxo-6-hydroxydihydrophaseic acid**, there is no information available regarding its mechanism of action or any associated signaling pathways.

Conclusion

8'-Oxo-6-hydroxydihydrophaseic acid is a structurally defined natural product from *Illicium dunnianum*. While its chemical properties are known, its biological role remains uninvestigated. The rich ethnobotanical use and diverse pharmacology of other compounds from the same plant suggest that **8'-Oxo-6-hydroxydihydrophaseic acid** warrants further scientific exploration to determine its potential therapeutic value. Future research should focus on its isolation in sufficient quantities for comprehensive biological screening and subsequent mechanistic studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dihydrophaseic acid | 41756-77-8 | RBA75677 | Biosynth [biosynth.com]
- To cite this document: BenchChem. [What is the structure of 8'-Oxo-6-hydroxydihydrophaseic acid?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b582105#what-is-the-structure-of-8-oxo-6-hydroxydihydrophaseic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com